

physicochemical properties of Ethyl 2-amino-2-ethylhexanoate

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Compound of Interest

Compound Name: Ethyl 2-amino-2-ethylhexanoate

Cat. No.: B584668

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Ethyl 2-amino-2-ethylhexanoate: A Physicochemical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **Ethyl 2-amino-2-ethylhexanoate**. The information presented is based on currently accessible data. It is important to note that experimental data for several key properties, as well as detailed experimental protocols and specific biological pathway information, are not readily available in the public domain.

Core Physicochemical Properties

Ethyl 2-amino-2-ethylhexanoate is a derivative of the amino acid 2-amino-2-ethylhexanoic acid. Its core physicochemical properties are summarized in the table below. This information is crucial for researchers involved in areas such as chemical synthesis, formulation development, and analytical method development.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₁ NO ₂	ECHEMI[1]
Molecular Weight	187.28 g/mol	ECHEMI[1]
Boiling Point	232.8 °C at 760 mmHg	ECHEMI[1]
Density	0.932 g/cm ³	ECHEMI[1]
Flash Point	99.4 °C	ECHEMI[1]
Refractive Index	1.446	ECHEMI[1]
Vapor Pressure	0.058 mmHg at 25 °C	ECHEMI[1]
Computed XLogP3	2.1	ECHEMI
Hydrogen Bond Donor Count	1	ECHEMI
Hydrogen Bond Acceptor Count	3	ECHEMI
Melting Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Ethyl 2-amino-2-ethylhexanoate** are not readily available in the reviewed literature. General methods for the esterification of amino acids and standard analytical techniques such as gas chromatography (GC) and high-performance liquid chromatography (HPLC) would likely be applicable. However, without specific studies on this compound, optimized protocols cannot be provided.

Biological Activity and Signaling Pathways

There is currently a lack of specific information in the public domain regarding the biological activity and any associated signaling pathways of **Ethyl 2-amino-2-ethylhexanoate**. While the parent compound, 2-ethylhexanoic acid, has been studied for its effects, these cannot be

directly extrapolated to the ethyl ester derivative. Further research is required to elucidate the biological role, if any, of this compound.

Due to the absence of defined experimental workflows or known signaling pathways for **Ethyl 2-amino-2-ethylhexanoate**, the mandatory visualization requirement using Graphviz cannot be fulfilled at this time.

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References

- 1. echemi.com [echemi.com]
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